

# Tirilazad Mesylate: A Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name:	Tirilazad
Cat. No.:	B025892

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## Executive Summary

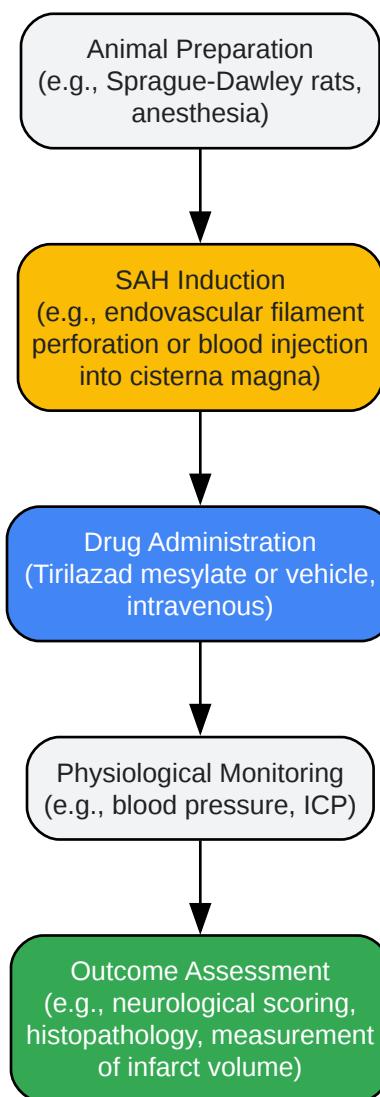
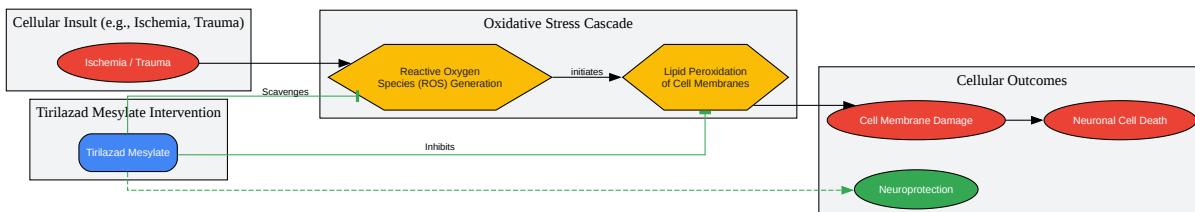
**Tirilazad** mesylate (U-74006F) is a synthetic, non-glucocorticoid, 21-aminosteroid (lazaroid) developed for its potent neuroprotective properties.<sup>[1]</sup> Its primary mechanism of action centers on the inhibition of iron-dependent lipid peroxidation and scavenging of free radicals, which are critical contributors to secondary cell damage following central nervous system (CNS) injuries.<sup>[1][2][3]</sup> Investigated for acute ischemic stroke, subarachnoid hemorrhage (SAH), and traumatic brain injury (TBI), **tirilazad** mesylate has shown promise in preclinical models but has yielded mixed results in human clinical trials.<sup>[1][2][3]</sup> This document provides an in-depth technical overview of **tirilazad** mesylate, including its mechanism of action, pharmacokinetic profile, and a summary of key experimental findings, to inform researchers and drug development professionals.

## Core Mechanism of Action

**Tirilazad** mesylate exerts its neuroprotective effects primarily through the inhibition of lipid peroxidation and scavenging of reactive oxygen species (ROS).<sup>[2][3][4]</sup> Unlike corticosteroids, its action is independent of glucocorticoid receptors, thereby avoiding associated side effects.<sup>[5]</sup> The molecule intercalates into the lipid bilayer of cell membranes, where it mitigates the damaging cascade of oxidative stress.<sup>[5]</sup>

The proposed mechanisms of action include:

- Inhibition of Lipid Peroxidation: **Tirilazad** mesylate effectively halts the chain reaction of lipid peroxidation, a major cause of cell membrane damage following ischemic or traumatic injury.  
[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Free Radical Scavenging: It directly scavenges lipid peroxyl and hydroxyl radicals, neutralizing their damaging effects.  
[\[1\]](#)
- Membrane Stabilization: By localizing within the cell membrane, it helps to maintain membrane fluidity and integrity.  
[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Preservation of Endogenous Antioxidants: It aids in maintaining levels of endogenous antioxidants, such as vitamins E and C.  
[\[1\]](#)
- Modulation of Inflammatory Responses: While secondary to its antioxidant effects, **tirilazad** mesylate can help reduce edema and cellular infiltration associated with inflammation.  
[\[2\]](#)
- Calcium Homeostasis: It has been suggested to play a role in regulating cellular calcium concentrations, which are often dysregulated during oxidative stress.  
[\[2\]](#)



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- To cite this document: BenchChem. [Tirilazad Mesylate: A Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b025892#what-is-tirilazad-mesylate>]

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